

D-Ile-Pro-Arg p-nitroanilide dihydrochloride substrate specificity

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Compound of Interest

Compound Name: *D-Ile-Pro-Arg p-nitroanilide
dihydrochloride*

CAS No.: 96323-41-0

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An In-Depth Technical Guide to the Substrate Specificity of **D-Ile-Pro-Arg p-nitroanilide dihydrochloride** (S-2288)

Abstract

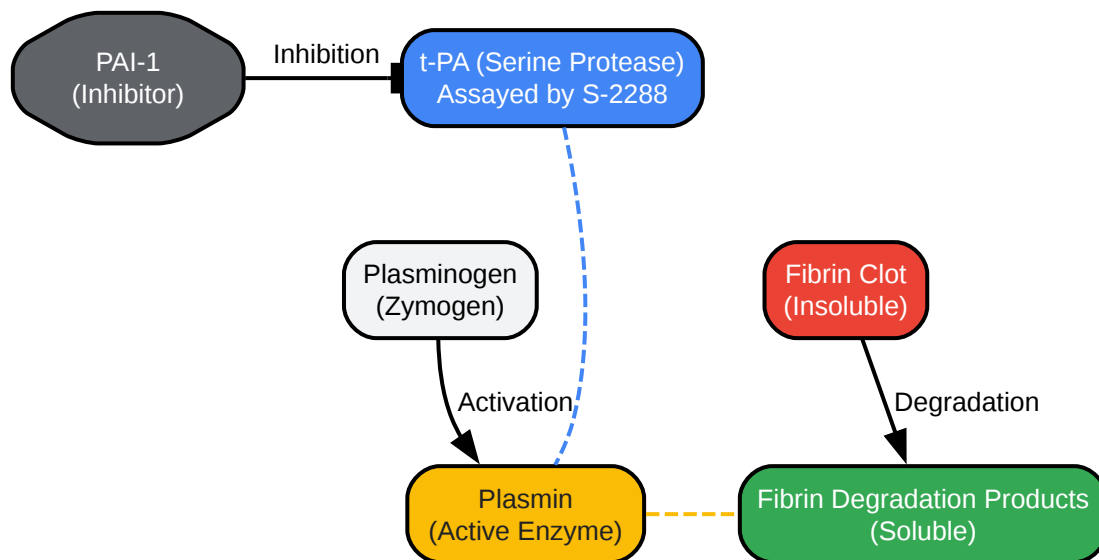
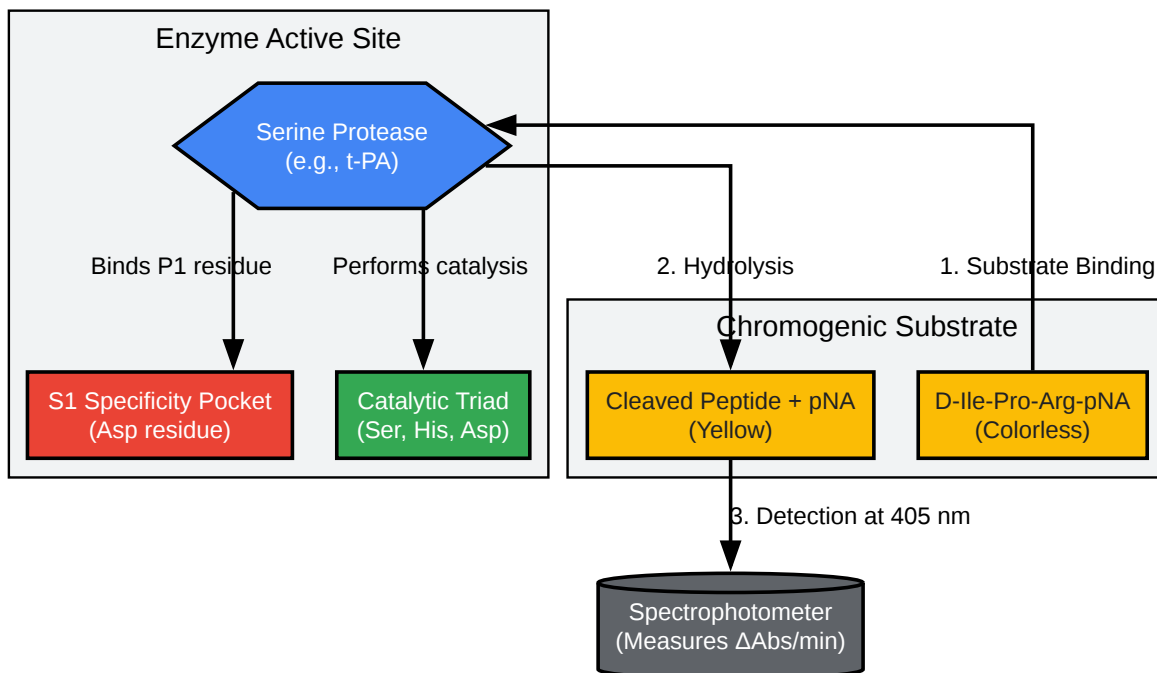
D-Isoleucyl-Prolyl-Arginine p-nitroanilide dihydrochloride, commercially known as S-2288, is a synthetic chromogenic substrate pivotal for the kinetic analysis of trypsin-like serine proteases. [1][2] Its utility spans fundamental research, drug discovery, and quality control, primarily due to its susceptibility to cleavage by enzymes that exhibit specificity for arginine at the P1 position. [3][4] This guide provides a comprehensive analysis of S-2288's substrate specificity, exploring its interaction with its primary target, tissue plasminogen activator (t-PA), and its cross-reactivity with other critical serine proteases such as thrombin, plasma kallikrein, and Factor Xa. We delve into the molecular basis of this specificity, present detailed, field-proven experimental protocols for its use, and discuss the critical interpretation of the kinetic data generated. This document serves as an essential resource for researchers, scientists, and drug development professionals aiming to leverage this tool with precision and confidence.

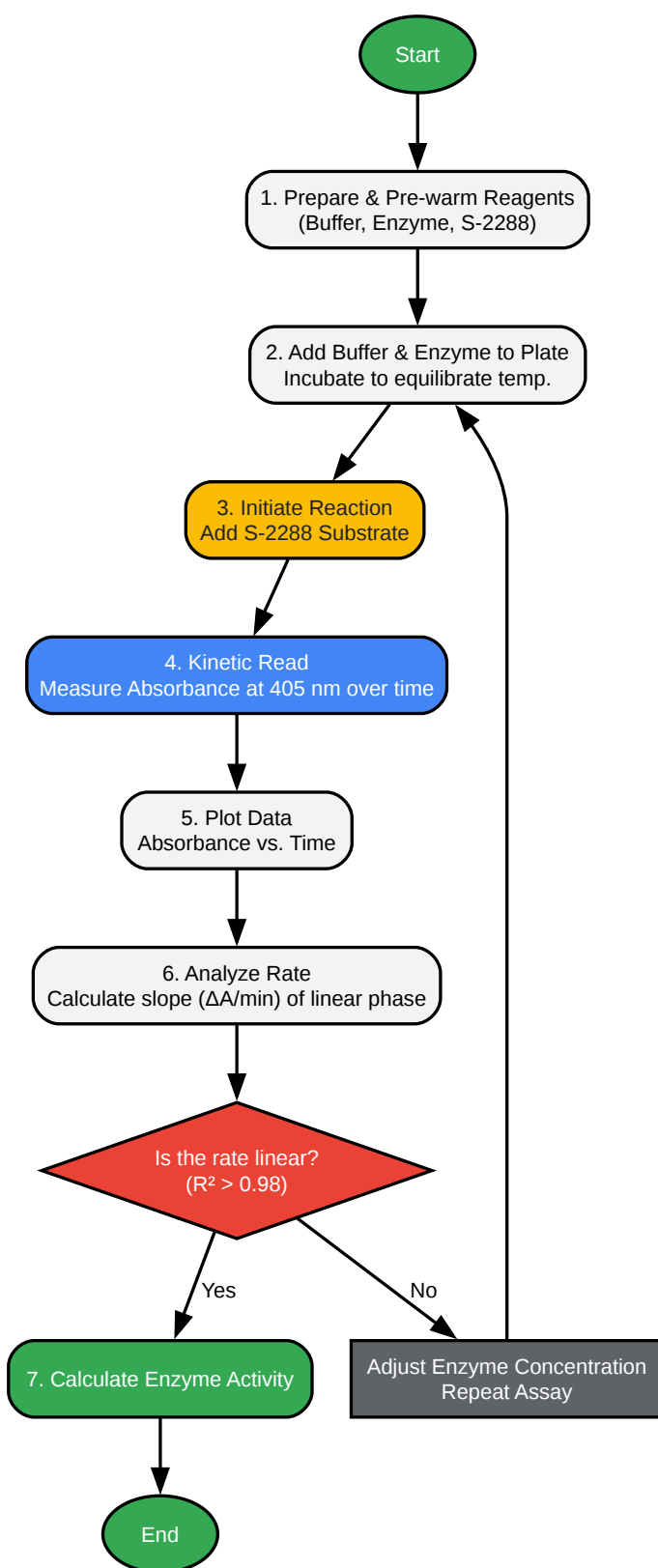
The Principle of Chromogenic Substrate Assays: A Molecular View

Chromogenic assays are a cornerstone of enzyme kinetics, offering a straightforward and sensitive method for measuring proteolytic activity. The technology hinges on a synthetic peptide that mimics the natural cleavage site of a target enzyme, but with a crucial modification: a chromophore, p-nitroaniline (pNA), is attached via a peptide bond to the C-terminus of the peptide sequence.^{[5][6]}

For D-Ile-Pro-Arg-pNA, the sequence is designed to be recognized by trypsin-like serine proteases, which preferentially cleave peptide bonds C-terminal to positively charged amino acids like arginine or lysine.^{[3][7]} In its intact, uncleaved state, the substrate is colorless. Upon enzymatic hydrolysis of the bond between Arginine (the P1 residue) and the pNA group, the free pNA is released.^[1] This liberated pNA has a distinct yellow color and a maximum absorbance at approximately 405 nm.^[8] The rate of color development is directly proportional to the enzymatic activity under defined conditions, allowing for precise quantification.^[1]

The specificity of this interaction is governed by the enzyme's active site, particularly the S1 pocket, which accommodates the P1 residue of the substrate.^[9] In trypsin-like proteases, the S1 pocket typically contains a negatively charged aspartic acid residue at its base, which forms a salt bridge with the positively charged side chain of the Arginine in the substrate, anchoring it for catalysis.^{[3][4]} The amino acids at the P2 (Pro) and P3 (Ile) positions further refine the binding affinity and selectivity for specific enzymes.^[10]





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